

Chemical formula and CAS number for potassium tellurate

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Compound of Interest

Compound Name: Potassium tellurate

Cat. No.: B3416926

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An In-depth Technical Guide to Potassium Tellurate

For Researchers, Scientists, and Drug Development Professionals

Introduction: Clarifying a Common Point of Confusion

In the field of inorganic chemistry and microbiology, a significant point of confusion exists between two related compounds: **potassium tellurate** and potassium tellurite. This guide focuses specifically on **potassium tellurate** (K_2TeO_4). It is crucial to distinguish it from potassium tellurite (K_2TeO_3), which is far more commonly cited in biological research, particularly as a selective agent in microbiological media.^{[1][2]} The tellurate anion (TeO_4^{2-}) features tellurium in its higher +6 oxidation state, in contrast to the tellurite anion (TeO_3^{2-}) where tellurium is in the +4 oxidation state. This difference in oxidation state dictates their distinct chemical properties and reactivity.

This document serves as a technical resource on the current understanding of **potassium tellurate**, compiling available data on its chemical identity, properties, and known applications. It will also highlight the limited availability of in-depth biological data for this specific compound.

Chemical Formula and CAS Numbers

The chemical identity of **potassium tellurate** is defined by its formula and CAS (Chemical Abstracts Service) numbers, which vary for its anhydrous and hydrated forms.

Compound Name	Chemical Formula	Form	CAS Number
Potassium Tellurate	K_2TeO_4	Anhydrous	15571-91-2[3]
Potassium Tellurate Hydrate	$K_2TeO_4 \cdot xH_2O$	Hydrated	314041-10-6

Physicochemical Properties

Potassium tellurate is a white crystalline solid.[3] As a salt of a strong base (potassium hydroxide) and a weak acid (telluric acid), its solutions in water are expected to be alkaline. The primary characteristic of the tellurate ion is its strong oxidizing potential, owing to the high oxidation state of tellurium (+6).

Summary of Quantitative Data

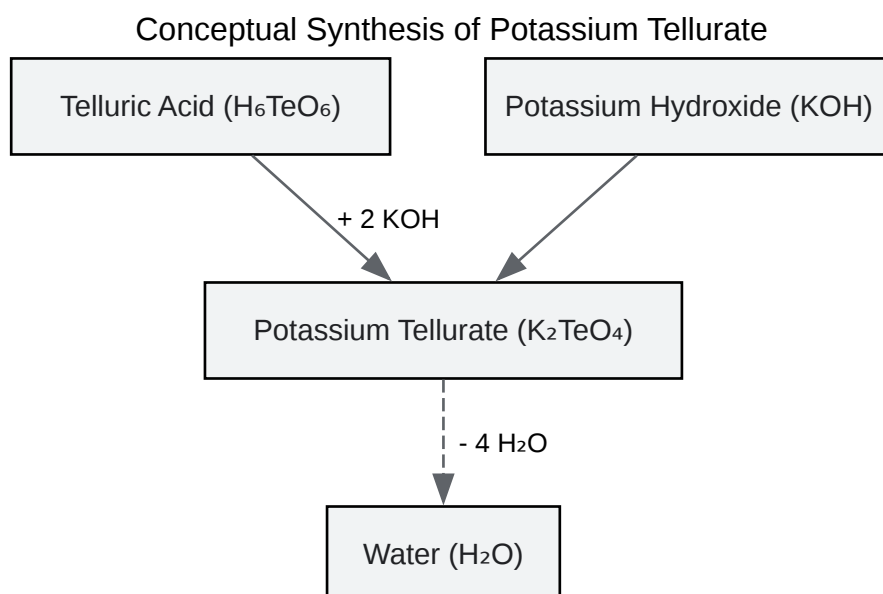
The following table summarizes the key quantitative properties of anhydrous **potassium tellurate**.

Property	Value	Reference
Molecular Weight	269.8 g/mol	[3]
Exact Mass	271.8132942 Da	[3]
Hydrogen Bond Acceptor Count	4	
Topological Polar Surface Area	80.3 Å ²	[3]
Heavy Atom Count	7	
Complexity	62.2	[3]

Synthesis and Reactivity

While detailed, step-by-step experimental protocols for the synthesis of **potassium tellurate** are not extensively documented in the readily available literature, its preparation would conceptually involve the reaction of telluric acid (H_6TeO_6 or H_2TeO_4) with a stoichiometric amount of potassium hydroxide. The resulting salt can then be isolated through crystallization.

The reactivity of **potassium tellurate** is dominated by its oxidizing properties. The Te(VI) center is susceptible to reduction to lower oxidation states, most commonly to Te(IV) in the form of tellurite.



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Caption: Conceptual reaction pathway for the synthesis of **potassium tellurate**.

Applications

Information on the specific applications of **potassium tellurate** is limited. Based on its chemical properties as a strong oxidizing agent, it may find use in:

- Organic Synthesis: As an oxidizing reagent in specific chemical transformations.

- Materials Science: As a precursor for the synthesis of other tellurium-containing materials.
- Analytical Chemistry: As a reagent in certain analytical procedures.

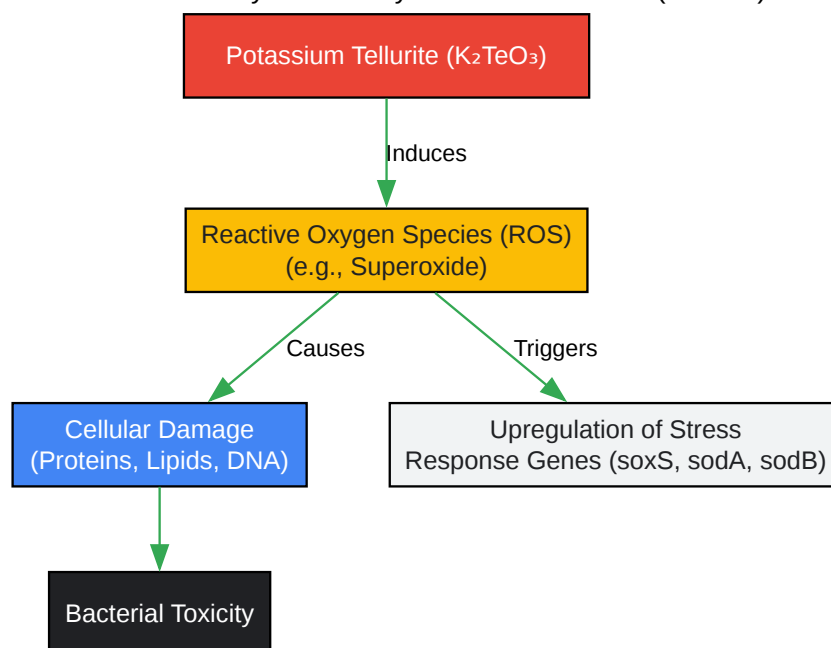
It is important to note that for many applications, particularly in microbiology, potassium tellurite (K_2TeO_3) is the compound of choice and is often mistakenly referred to as **potassium tellurate**.^{[1][2]}

Biological Activity and Signaling Pathways

There is a notable lack of specific research in the public domain detailing the biological activity, toxicity, or interaction of **potassium tellurate** (K_2TeO_4) with cellular signaling pathways.

In contrast, the biological effects of potassium tellurite (K_2TeO_3) are well-documented. Potassium tellurite is known to be toxic to many microorganisms, and this toxicity is believed to stem from its ability to induce oxidative stress through the generation of reactive oxygen species (ROS), such as superoxide radicals.^{[4][5]} This leads to damage to cellular components, including proteins and lipids.^[5] Bacteria that are resistant to tellurite often possess mechanisms to reduce the tellurite ion to its less toxic elemental form (Te^0), which manifests as black deposits within the cells.^[4]

The toxic mechanism of potassium tellurite in *E. coli*, for example, involves the upregulation of genes responsive to oxidative stress, such as *sodA*, *sodB*, and *soxS*.^[5]

Oxidative Stress Pathway Induced by Potassium Tellurite (K_2TeO_3) in Bacteria

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Caption: Known signaling pathway for potassium tellurite toxicity.

It must be emphasized that the signaling pathway described above pertains to potassium tellurite (K_2TeO_3), and similar studies on **potassium tellurate** (K_2TeO_4) are not currently available.

Experimental Protocols

As a consequence of the limited published research on specific applications of **potassium tellurate**, detailed, validated experimental protocols are not readily available. Researchers interested in utilizing this compound would likely need to develop and validate their own methods based on its known physicochemical properties as an oxidizing agent.

Conclusion

Potassium tellurate (K_2TeO_4) is a distinct chemical entity from the more commonly studied potassium tellurite (K_2TeO_3). Its identity is well-defined by its chemical formula and CAS number. While its properties as a strong oxidizing agent suggest potential applications in synthesis and materials science, there is a significant gap in the scientific literature regarding its specific uses, detailed experimental protocols, and its effects on biological systems. For researchers in drug development and life sciences, it is critical to recognize this distinction and to note that the vast majority of biological and toxicological data attributed to "**potassium tellurate**" in various sources likely refers to potassium tellurite. Future research is needed to fully characterize the potential of **potassium tellurate** and to explore its unique properties.

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